

An In-depth Technical Guide to Isocil: Chemical Structure, Properties, and Analysis

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Compound of Interest

Compound Name: *Isocil*

Cat. No.: *B1672223*

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Introduction

Isocil is a chemical compound that has been primarily identified and utilized as a herbicide. It belongs to the uracil family of herbicides, which are known for their effectiveness in controlling a broad spectrum of weeds. The name "**Isocil**" is also associated with a commercial preservative blend, creating a point of potential confusion. This guide will focus on the herbicidal compound, providing a comprehensive overview of its chemical structure, properties, synthesis, and analytical methodologies. A brief clarification of the preservative mixture is also provided.

Chemical Identity and Properties of Isocil (Herbicide)

Isocil, in the context of a herbicidal agent, is chemically known as 5-bromo-3-isopropyl-6-methylpyrimidine-2,4(1H,3H)-dione.[1][2] It is a synthetic organohalogen compound and a member of the pyrimidine class of molecules.[2]

Chemical Structure

The core of the **Isocil** molecule is a pyrimidine-2,4-dione ring, also known as a uracil ring. This ring is substituted with a bromine atom at the 5-position, a methyl group at the 6-position, and an isopropyl group at the 3-position.

Physicochemical Properties

A summary of the key physicochemical properties of **Isocil** is presented in the table below.

Property	Value	Reference
IUPAC Name	5-bromo-3-isopropyl-6-methylpyrimidine-2,4(1H,3H)-dione	[1]
CAS Number	314-42-1	[1]
Molecular Formula	C ₈ H ₁₁ BrN ₂ O ₂	
Molecular Weight	247.09 g/mol	
Appearance	Crystalline solid	
Melting Point	158-159 °C	
Solubility	Soluble in organic solvents such as ethanol and acetone.	
SMILES	<chem>CC1=C(C(=O)N(C(=O)N1)C(C)C)Br</chem>	
InChIKey	PSYBGEADHLUXCS-UHFFFAOYSA-N	

Synthesis of Isocil

The synthesis of **Isocil** typically involves the bromination of a 3-isopropyl-6-methyluracil precursor. The general synthetic approach is outlined below.

Experimental Protocol: Synthesis of 5-bromo-3-isopropyl-6-methyluracil

This protocol is a representative method based on general procedures for the synthesis of 5-bromouracil derivatives.

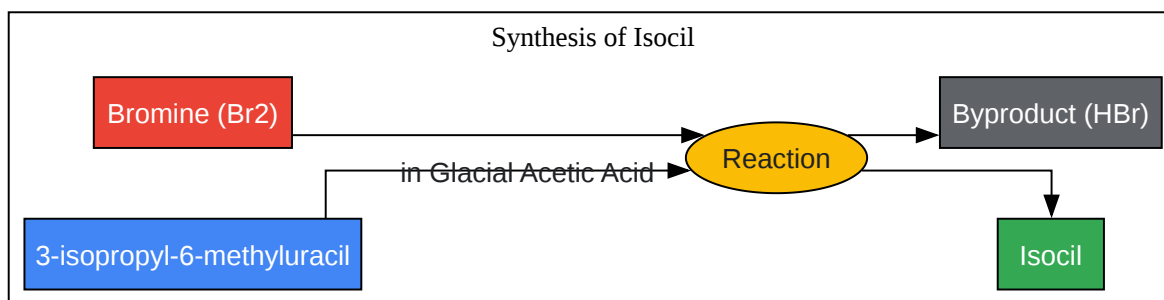
Materials:

- 3-isopropyl-6-methyluracil
- Glacial Acetic Acid
- Bromine (Br₂)
- Sodium thiosulfate solution (aqueous)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Büchner funnel and filter paper

Procedure:

- **Dissolution:** Dissolve 3-isopropyl-6-methyluracil in a minimal amount of glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer.
- **Cooling:** Place the flask in an ice bath and allow the solution to cool to 0-5 °C with continuous stirring.
- **Bromination:** Slowly add a stoichiometric equivalent of bromine (dissolved in a small amount of glacial acetic acid) to the cooled solution using a dropping funnel. The addition should be dropwise to control the reaction temperature and prevent excessive fuming.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC).
- **Quenching:** Carefully pour the reaction mixture into a beaker containing an aqueous solution of sodium thiosulfate to quench any unreacted bromine.
- **Precipitation and Filtration:** The product, 5-bromo-3-isopropyl-6-methyluracil, will precipitate out of the solution. Collect the solid product by vacuum filtration using a Büchner funnel.

- Washing and Drying: Wash the collected solid with cold water to remove any remaining impurities and then dry it under vacuum.
- Recrystallization: For further purification, the crude product can be recrystallized from a suitable solvent system, such as ethanol/water.



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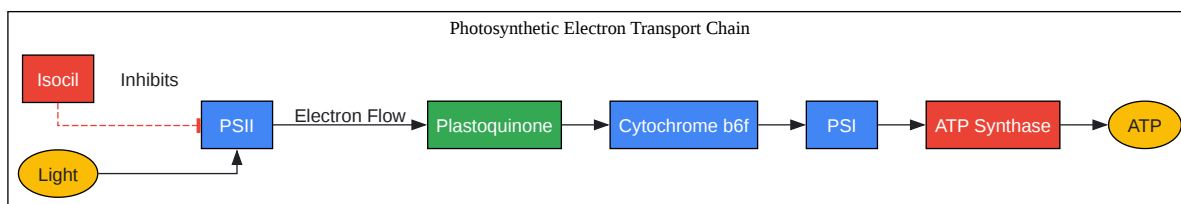
Caption: A simplified workflow for the synthesis of **Isocil**.

Mechanism of Action and Biological Activity

Isocil, like other uracil herbicides, is believed to act as an inhibitor of photosynthesis.

Inhibition of Photosystem II

The primary mode of action for uracil herbicides is the inhibition of the Hill reaction in photosystem II (PSII) of the photosynthetic electron transport chain. By binding to the D1 protein of the PSII complex, **Isocil** blocks the binding of plastoquinone, thereby interrupting the electron flow and halting the production of ATP and NADPH necessary for carbon fixation.



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Caption: **Isocil**'s inhibitory effect on Photosystem II.

Quantitative Herbicidal Activity

While specific quantitative data for **Isocil** is not readily available in recent literature, the table below presents representative data on the herbicidal efficacy of uracil-class herbicides against common weed species.

Weed Species	Common Name	Typical IC ₅₀ (μM) for Uracil Herbicides
Amaranthus retroflexus	Redroot Pigweed	0.1 - 1.0
Chenopodium album	Lamb's Quarters	0.5 - 5.0
Setaria viridis	Green Foxtail	1.0 - 10.0
Echinochloa crus-galli	Barnyardgrass	5.0 - 25.0

Note: IC₅₀ values are representative and can vary based on specific experimental conditions.

Analytical Methods for Isocil Detection

The detection and quantification of **Isocil** residues in environmental and biological samples are crucial for monitoring and regulatory purposes. High-performance liquid chromatography (HPLC) is a commonly employed technique.

Experimental Protocol: HPLC Analysis of Isocil

Instrumentation and Columns:

- High-Performance Liquid Chromatograph (HPLC) system with a UV detector.
- C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).

Mobile Phase and Gradient:

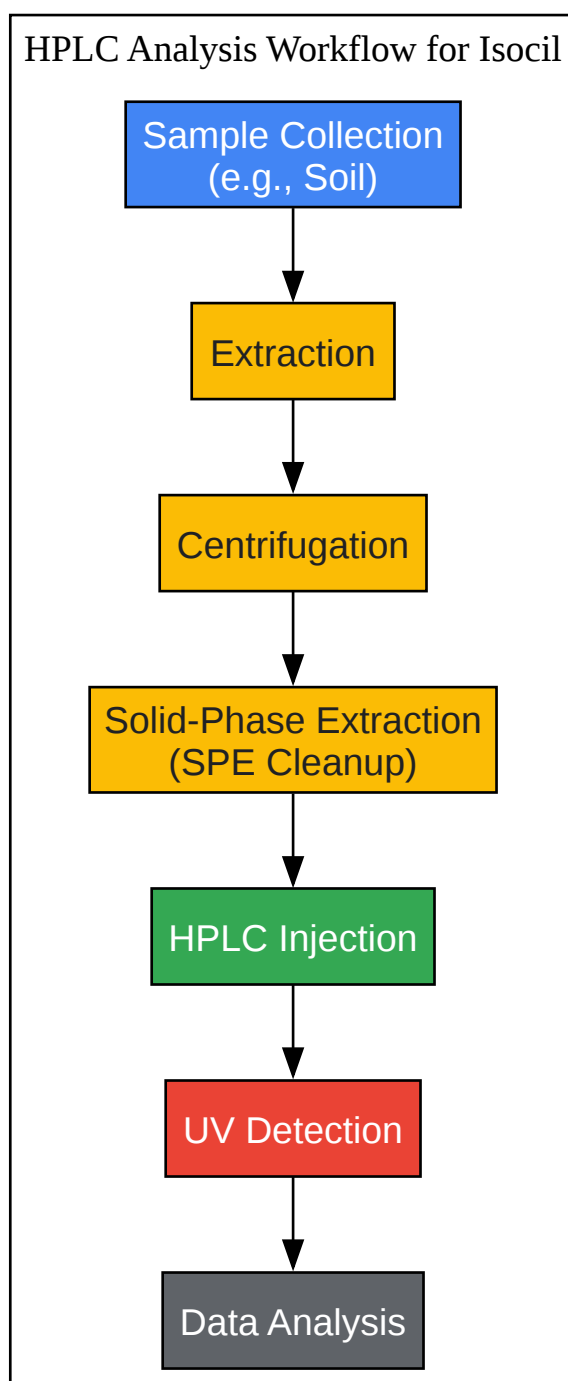
- A gradient of acetonitrile and water (acidified with 0.1% formic acid) is typically used.
- A representative gradient could be: 0-2 min, 30% acetonitrile; 2-15 min, 30-90% acetonitrile; 15-20 min, 90% acetonitrile; 20-22 min, 90-30% acetonitrile; 22-25 min, 30% acetonitrile.

Sample Preparation (for soil samples):

- Extraction: Extract a known weight of the soil sample with a suitable organic solvent like acetonitrile or methanol using sonication or shaking.
- Centrifugation: Centrifuge the extract to separate the solid particles.
- Solid-Phase Extraction (SPE): Pass the supernatant through an SPE cartridge (e.g., C18) to clean up the sample and concentrate the analyte.
- Elution: Elute the **Isocil** from the SPE cartridge with a small volume of a suitable solvent.
- Analysis: Inject the cleaned-up sample into the HPLC system.

Detection:

- UV detection at a wavelength of approximately 280 nm.



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Caption: A typical workflow for the HPLC analysis of **Isocil**.

Clarification: Isocil as a Preservative Blend

It is important to note that the trade name "**Isocil**" is also used for a line of preservative products, such as **Isocil**™ PC and **Isocil**™ RW-1.5. These are not single chemical entities but are aqueous solutions containing a combination of Methylisothiazolinone (MIT) and Methylchloroisothiazolinone (CMIT). These preservatives exhibit broad-spectrum antimicrobial activity and are used in various cosmetic, personal care, and industrial applications to prevent microbial growth.

The chemical structures of MIT and CMIT are distinct from the herbicidal **Isocil**.

Conclusion

Isocil (5-bromo-3-isopropyl-6-methylpyrimidine-2,4(1H,3H)-dione) is a uracil-based herbicide with a well-defined chemical structure and a mechanism of action centered on the inhibition of photosynthesis. This guide has provided a detailed overview of its chemical properties, a representative synthetic protocol, its mode of action, and a standard analytical method for its detection. The distinction between the herbicidal compound and the preservative blend also marketed under the name "**Isocil**" is a critical point for researchers and professionals in the chemical and pharmaceutical sciences to avoid ambiguity. Further research into the specific quantitative efficacy and environmental fate of the herbicidal **Isocil** would be beneficial for a more complete understanding of this compound.

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